biological activity of pyrazole-morpholine compounds

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-[2-(morpholin-4-yl)ethyl]-1H-pyrazol-3-amine*
CAS No.:	*1177307-51-5*
Cat. No.:	*B1523918*

Get Quote

An In-depth Technical Guide to the Biological Activity of Pyrazole-Morpholine Compounds

Foreword: The Synergy of Two Privileged Scaffolds

In the landscape of medicinal chemistry, the quest for novel therapeutic agents is often a journey of molecular matchmaking. It involves identifying and combining chemical scaffolds that are not only biologically active in their own right but also exhibit synergistic properties when fused. This guide delves into one such powerful combination: the hybridization of the pyrazole and morpholine moieties.

The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, is a cornerstone of many FDA-approved drugs, prized for its diverse pharmacological activities, including anti-inflammatory, anticancer, and analgesic properties.[1][2] Its unique physicochemical characteristics allow it to serve as a versatile scaffold, capable of engaging with a wide array of biological targets.[1][3] The morpholine ring, a saturated six-membered heterocycle containing both oxygen and nitrogen atoms, is another "privileged" structure.[4] It is frequently incorporated into drug candidates to improve physicochemical properties such as

© 2026 BenchChem. All rights reserved.

solubility, metabolic stability, and pharmacokinetic profiles, ultimately enhancing bioavailability and reducing off-target toxicity.[4]

The conjugation of these two scaffolds creates a new chemical entity with the potential for enhanced efficacy and novel mechanisms of action. This technical guide provides an in-depth exploration of the biological activities of pyrazole-morpholine compounds, designed for researchers, scientists, and drug development professionals. We will move beyond a simple recitation of facts to explore the causal relationships behind experimental design, the intricacies of their mechanisms of action, and the practical methodologies used to validate their therapeutic potential.

Chapter 1: Anticancer Activity: Targeting Key Oncogenic Pathways

The fight against cancer necessitates the development of targeted therapies that can selectively eliminate malignant cells while sparing healthy tissue. Pyrazole-morpholine compounds have emerged as promising candidates, demonstrating potent cytotoxicity against various cancer cell lines through multiple mechanisms of action.[3][5]

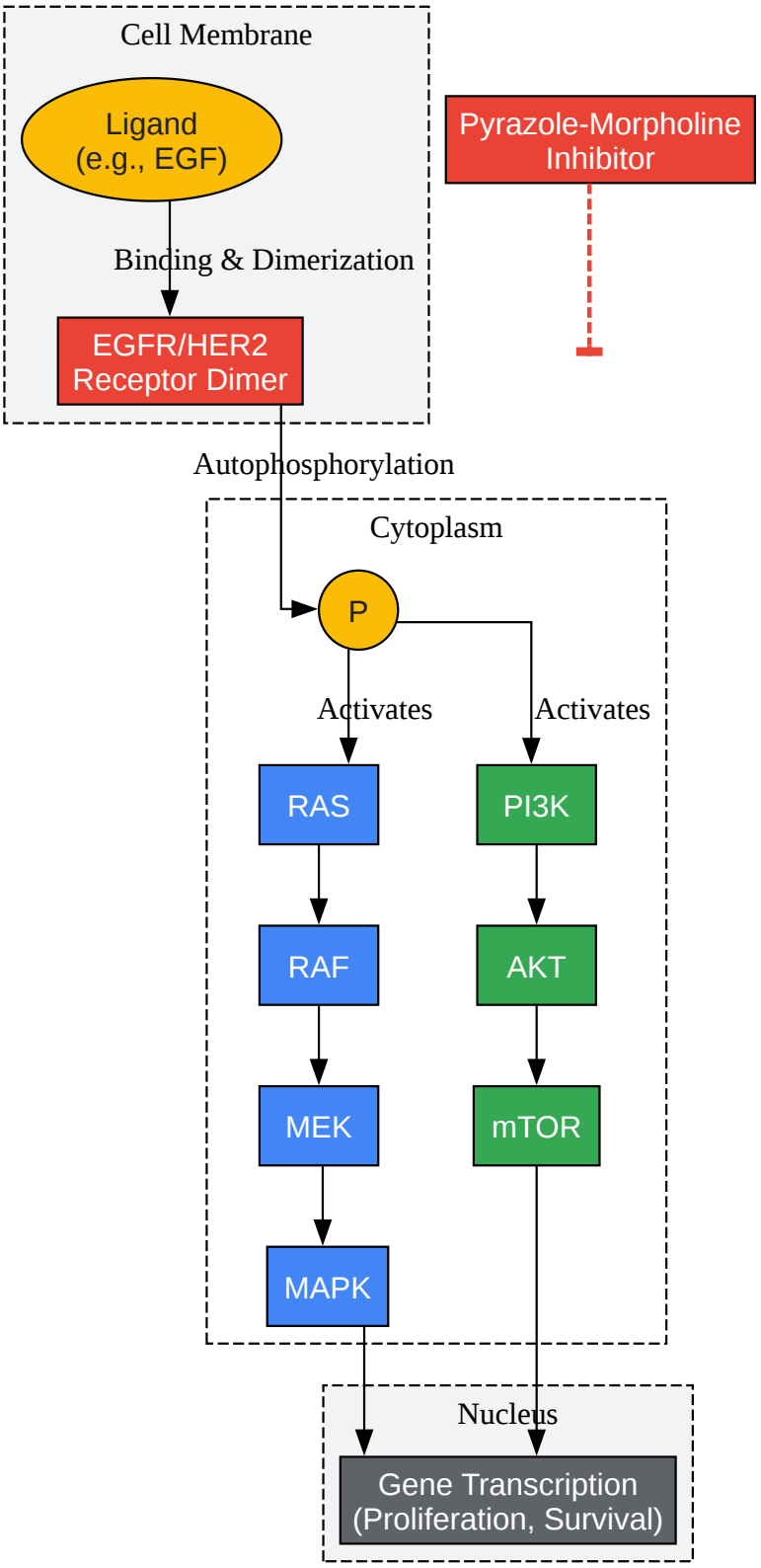
Mechanism of Action: Dual Inhibition of EGFR and HER2 Kinases

A primary strategy in modern oncology is the inhibition of receptor tyrosine kinases (RTKs) that drive tumor growth and proliferation. The Epidermal Growth Factor Receptor (EGFR) and Human Epidermal Growth Factor Receptor 2 (HER2) are two such RTKs that are frequently overexpressed in a variety of cancers, including breast and lung cancer.[6] Their dysregulation leads to the constitutive activation of downstream signaling pathways, such as the RAS/MAPK and PI3K/AKT pathways, promoting cell survival and proliferation.

Certain thiazolyl-pyrazoline compounds incorporating a morpholine ring have been identified as potent dual inhibitors of both EGFR and HER2.[7] The morpholine moiety, in this context, is often crucial for establishing key interactions within the ATP-binding pocket of the kinase domain or for enhancing the molecule's overall drug-like properties.

Below is a diagram illustrating the EGFR/HER2 signaling cascade and the point of inhibition by pyrazole-morpholine compounds.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

EGFR/HER2 signaling pathway inhibited by pyrazole-morpholine compounds.

© 2026 BenchChem. All rights reserved.

Mechanism of Action: Induction of Apoptosis via ROS and Caspase Activation

Beyond kinase inhibition, many pyrazole derivatives exert their anticancer effects by inducing programmed cell death, or apoptosis.[8][9][10] One well-documented mechanism involves the generation of Reactive Oxygen Species (ROS) within cancer cells.[11] Elevated ROS levels create significant oxidative stress, damaging cellular components and triggering the intrinsic apoptotic pathway. This cascade culminates in the activation of effector caspases, such as caspase-3, which are the executioners of apoptosis, leading to DNA fragmentation and cell death.[11]

Studies have shown that specific pyrazole compounds can significantly increase caspase-3 activity in triple-negative breast cancer cells, confirming apoptosis as a primary mode of cell killing.[8][11]

Quantitative Data: In Vitro Cytotoxicity and Kinase Inhibition

The potency of novel anticancer compounds is quantified by their half-maximal inhibitory concentration (IC_{50}), representing the concentration of the drug required to inhibit a biological process by 50%. Lower IC_{50} values indicate greater potency.

© 2026 BenchChem. All rights reserved.

Compound Class	Target	Cell Line / Enzyme	IC_{50} Value (μM)	Reference
Thiazolyl-Pyrazoline-Morpholine Hybrid	EGFR Kinase	-	4.34	[7]
Thiazolyl-Pyrazoline-Morpholine Hybrid	HER2 Kinase	-	2.28	[7]
1,3-diaryl-5-(trimethoxyphenyl)-pyrazoline	Cytotoxicity	MDA-MB-468 (Breast Cancer)	14.97 (24h)	[11]
1,3-diaryl-5-(trimethoxyphenyl)-pyrazoline	Cytotoxicity	MDA-MB-468 (Breast Cancer)	6.45 (48h)	[11]
Thiazolyl-Pyrazoline Derivative (6b)	EGFR Kinase	-	0.005	[12]
Thiazolyl-Pyrazoline Derivative (6b)	HER2 Kinase	-	0.022	[12]
Thiazolyl-Pyrazoline Derivative (10a)	Cytotoxicity	MCF-7 (Breast Cancer)	3.37	[12]

Experimental Protocol: In Vitro Cytotoxicity (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a foundational colorimetric method for assessing cell viability. Its principle lies in the enzymatic reduction of the yellow MTT salt to purple formazan crystals by mitochondrial NAD(P)H-dependent oxidoreductases in living, metabolically active cells. The intensity of the purple color is directly proportional to the number of viable cells.

© 2026 BenchChem. All rights reserved.

Objective: To determine the IC_{50} value of a pyrazole-morpholine compound against a cancer cell line.

Materials:

- Cancer cell line (e.g., MDA-MB-468)
- Complete culture medium (e.g., DMEM with 10% FBS)
- 96-well flat-bottom plates
- Pyrazole-morpholine test compound (dissolved in DMSO)
- MTT solution (5 mg/mL in PBS, sterile filtered)
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- Multi-well spectrophotometer (ELISA reader)

Step-by-Step Methodology:

- Cell Seeding: Harvest and count cells, ensuring >90% viability. Seed the cells into a 96-well plate at a pre-optimized density (e.g., 5,000-10,000 cells/well in 100 µL of medium). Incubate overnight (37°C, 5% CO_2) to allow for cell attachment.[1][13]
- Compound Treatment: Prepare serial dilutions of the pyrazole-morpholine compound in culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include wells for "untreated control" (medium only) and "vehicle control" (medium with the highest concentration of DMSO used).
- Incubation: Incubate the plate for the desired exposure time (e.g., 24, 48, or 72 hours) at 37°C, 5% CO_2.
- MTT Addition: After incubation, add 10 µL of MTT solution to each well (final concentration 0.5 mg/mL).
- Formazan Formation: Incubate the plate for an additional 4 hours at 37°C, allowing viable cells to reduce MTT into formazan crystals.

© 2026 BenchChem. All rights reserved.

- Solubilization: Carefully remove the medium from each well. Add 100 µL of the solubilization solution (e.g., DMSO) to each well to dissolve the purple formazan crystals.[14]
- Absorbance Reading: Gently mix the plate to ensure complete solubilization. Measure the absorbance at a wavelength between 550 and 600 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability for each concentration relative to the untreated control. Plot the viability percentage against the log of the compound concentration and use non-linear regression to determine the IC_{50} value.

Workflow for the MTT Cell Viability Assay.

Chapter 2: Anti-inflammatory Activity: Dual COX/LOX Inhibition

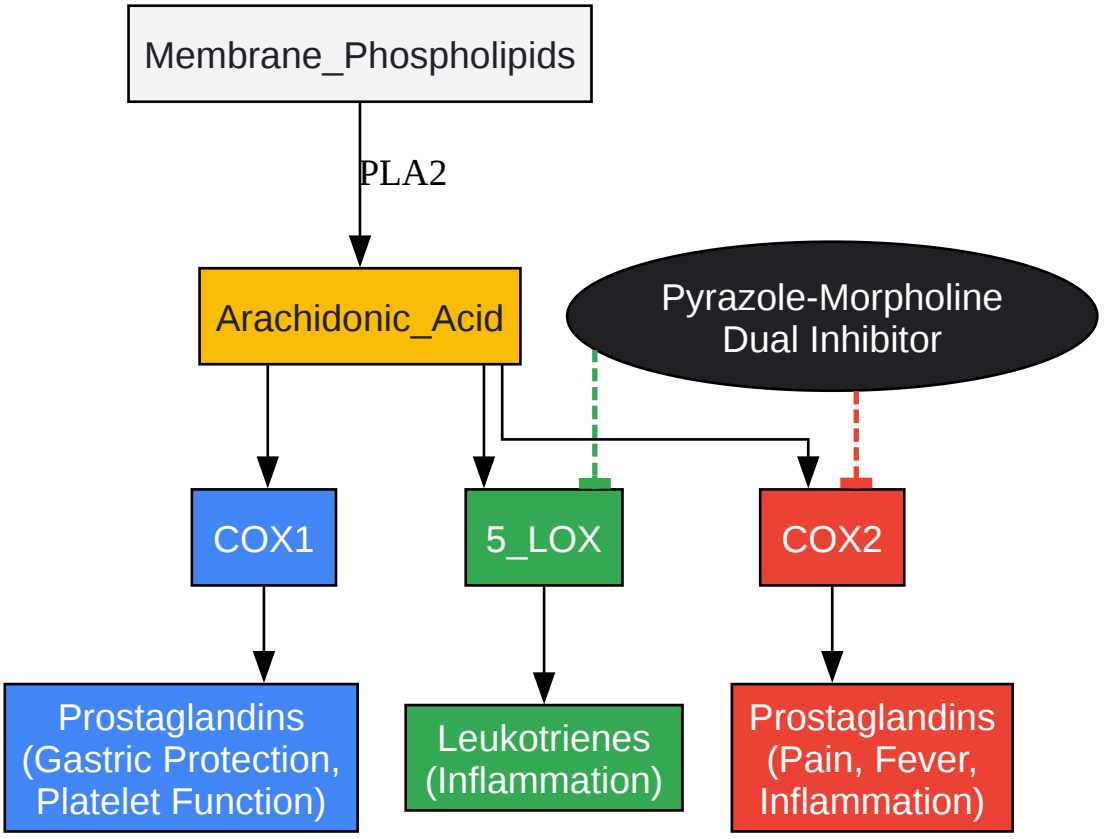
Inflammation is a complex biological response implicated in numerous diseases. Non-steroidal anti-inflammatory drugs (NSAIDs) are a mainstay of treatment, primarily acting by inhibiting cyclooxygenase (COX) enzymes.[15] However, traditional NSAIDs often carry risks of gastrointestinal side effects due to the non-selective inhibition of both COX-1 (constitutively expressed for homeostatic functions) and COX-2 (inducible at sites of inflammation).[16]

Mechanism of Action: Targeting the Arachidonic Acid Cascade

The arachidonic acid (AA) cascade is central to the inflammatory process. When cells are damaged, AA is released from the membrane and metabolized by two main enzymatic pathways: the COX pathway, which produces prostaglandins (mediators of pain, fever, and inflammation), and the lipoxygenase (LOX) pathway, which produces leukotrienes (involved in asthma and allergic reactions).

An ideal anti-inflammatory agent would selectively inhibit COX-2 over COX-1 to minimize gastric side effects, and potentially inhibit 5-LOX to provide a broader anti-inflammatory profile. Pyrazole-morpholine hybrids have been specifically designed to achieve this dual inhibitory action.[16] The pyrazole core often mimics the structure of known COX-2 inhibitors like celecoxib, while the morpholine moiety can be tailored to interact with the 5-LOX active site or improve pharmacokinetic properties.[16][17]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Inhibition of the Arachidonic Acid Cascade by a dual COX-2/5-LOX inhibitor.

Quantitative Data: COX-1/COX-2 Inhibition

The selectivity of an anti-inflammatory compound is determined by comparing its IC_{50} values for COX-1 and COX-2. A high Selectivity Index (SI = IC_{50} COX-1 / IC_{50} COX-2) indicates a preference for inhibiting COX-2, which is therapeutically desirable.

© 2026 BenchChem. All rights reserved.

Compound Class	COX-1 IC_{50} (μM)	COX-2 IC_{50} (μM)	Selectivity Index (SI)	Reference
Thymol-Pyrazole Hybrid (4a)	10.27	0.068	151	[16]
Thymol-Pyrazole Hybrid (8b)	11.52	0.043	268	[16]
Hybrid Pyrazole Analogue (5u)	130.15	1.79	72.73	[18]
Hybrid Pyrazole Analogue (5s)	165.04	2.51	65.75	[18]
Celecoxib (Reference Drug)	14.72	0.045	327	[16]

Experimental Protocol: Carrageenan-Induced Paw Edema in Rats

This is a classic and highly reproducible in vivo model for evaluating the acute anti-inflammatory activity of novel compounds.[15][19] Injection of carrageenan, a phlogistic agent, into a rat's paw induces a biphasic inflammatory response characterized by swelling (edema).[4] The ability of a test compound to reduce this swelling compared to a vehicle control is a measure of its anti-inflammatory efficacy.

Objective: To assess the in vivo anti-inflammatory effect of a pyrazole-morpholine compound.

Materials:

- Wistar rats (male, 180-200g)
- Carrageenan (1% w/v solution in sterile saline)
- Test compound (suspended in a suitable vehicle, e.g., 0.5% carboxymethyl cellulose)
- Reference drug (e.g., Indomethacin or Celecoxib)

© 2026 BenchChem. All rights reserved.

- Plethysmometer (for measuring paw volume) or calipers
- Syringes and needles

Step-by-Step Methodology:

- Acclimatization: House animals under standard laboratory conditions for at least one week prior to the experiment. Fast the animals overnight before the experiment but allow free access to water.
- Grouping and Dosing: Randomly divide the rats into groups (n=6): Vehicle Control, Reference Drug, and Test Compound groups (at various doses). Administer the test compound or reference drug orally (p.o.) or intraperitoneally (i.p.) 30-60 minutes before carrageenan injection.[2][4]
- Baseline Measurement: Just before inducing inflammation, measure the initial volume of the right hind paw of each rat using a plethysmometer. This is the "0 hour" reading.
- Induction of Edema: Inject 0.1 mL of 1% carrageenan solution into the sub-plantar region of the right hind paw of each rat.[4][20]
- Paw Volume Measurement: Measure the paw volume at regular intervals after carrageenan injection, typically at 1, 2, 3, and 4 hours.[2][4]
- Data Analysis: Calculate the increase in paw volume (edema) for each animal at each time point by subtracting the baseline volume from the post-treatment volume. Calculate the percentage inhibition of edema for the treated groups compared to the vehicle control group using the formula: % Inhibition = [(V_c - V_t) / V_c] x 100 Where V_c is the average increase in paw volume in the control group and V_t is the average increase in paw volume in the treated group.

Chapter 3: Antimicrobial Activity

The rise of antimicrobial resistance is a global health crisis, necessitating the discovery of new classes of antibacterial and antifungal agents.[21] Pyrazole derivatives, often in combination with other heterocyclic systems like morpholine, have shown promise in this area.[22]

© 2026 BenchChem. All rights reserved.

Mechanism of Action

The precise mechanisms by which pyrazole-morpholine compounds exert their antimicrobial effects are still under investigation and can vary depending on the specific chemical structure and the target microorganism. Potential mechanisms include:

- Inhibition of Essential Enzymes: Interference with enzymes crucial for bacterial or fungal survival, such as those involved in cell wall synthesis, DNA replication, or metabolic pathways.
- Disruption of Cell Membrane Integrity: Altering the permeability or structural integrity of the microbial cell membrane, leading to leakage of cellular contents and cell death.

Structure-activity relationship (SAR) studies have indicated that the presence of electron-withdrawing groups on the pyrazole-pyrimidine-morpholine scaffold can significantly enhance antimicrobial activity.[22]

Experimental Protocol: Agar Diffusion Method

The agar diffusion method is a widely used preliminary test to screen for antimicrobial activity.

Objective: To evaluate the in vitro antibacterial and antifungal activity of pyrazole-morpholine compounds.

Materials:

- Bacterial strains (e.g., Staphylococcus aureus, Escherichia coli) and fungal strains (e.g., Candida albicans)[23][24]
- Nutrient agar (for bacteria) and Sabouraud Dextrose Agar (for fungi)
- Sterile petri dishes
- Test compound (dissolved in a solvent like DMSO)
- Standard antibiotic/antifungal discs (e.g., Chloramphenicol, Clotrimazole)
- Sterile paper discs

© 2026 BenchChem. All rights reserved.

Step-by-Step Methodology:

- Media Preparation: Prepare and sterilize the appropriate agar medium and pour it into sterile petri dishes. Allow the agar to solidify.
- Inoculation: Prepare a standardized suspension of the test microorganism and uniformly spread it over the surface of the agar plate to create a lawn.
- Disc Application: Sterilize blank paper discs and impregnate them with a known concentration of the test compound. Place the discs onto the surface of the inoculated agar plates.
- Controls: Place a disc with the solvent (DMSO) as a negative control and a disc with a standard antimicrobial agent as a positive control.
- Incubation: Incubate the plates under appropriate conditions (e.g., 37°C for 24 hours for bacteria, 28°C for 48 hours for fungi).
- Measurement: Measure the diameter of the zone of inhibition (the clear area around the disc where microbial growth is inhibited) in millimeters. A larger zone indicates greater antimicrobial activity.

Conclusion and Future Prospects

The hybridization of pyrazole and morpholine scaffolds represents a highly effective strategy in modern drug discovery. The resulting compounds have demonstrated significant potential across multiple therapeutic areas, including oncology, inflammation, and infectious diseases. Their ability to act on multiple targets, such as the dual inhibition of EGFR/HER2 or COX-2/5-LOX, underscores the synergistic advantages of this molecular combination.

The experimental protocols detailed in this guide—from in vitro cytotoxicity and enzyme inhibition assays to in vivo models of inflammation—provide a robust framework for the continued evaluation and optimization of these promising compounds. Future research should focus on elucidating more detailed mechanisms of action, expanding structure-activity relationship studies to improve potency and selectivity, and conducting comprehensive preclinical evaluations to assess their potential for clinical translation. The pyrazole-morpholine

© 2026 BenchChem. All rights reserved.

core remains a fertile ground for the development of the next generation of targeted therapeutics.

References

- Hassanzadeh, F., et al. (2021). Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468. Research Square. [Link][8][11]
- Gomez, S., et al. (2024). A Novel Pyrazole Exhibits Potent Anticancer Cytotoxicity via Apoptosis, Cell Cycle Arrest, and the Inhibition of Tubulin Polymerization in Triple-Negative Breast Cancer Cells. MDPI. [Link][9][25]
- Hassanzadeh, F., et al. (2021). Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468. Avicenna Journal of Medical Biotechnology. [Link][8][11]
- Gomez, S., et al. (2024). A Novel Pyrazole Exhibits Potent Anticancer Cytotoxicity via Apoptosis, Cell Cycle Arrest, and the Inhibition of Tubulin Polymerization in Triple-Negative Breast Cancer Cells. PubMed. [Link][9][25]
- National Center for Biotechnology Information. (2013). Cell Viability Assays - Assay Guidance Manual. NCBI Bookshelf. [Link][14]
- Nitulescu, G. M., et al. (2015). Synthesis and apoptotic activity of new pyrazole derivatives in cancer cell lines. Bioorganic & Medicinal Chemistry. [Link][10]
- Abdel-Gawad, N. M., et al. (2023). Towards safer anti-inflammatory therapy: synthesis of new thymol–pyrazole hybrids as dual COX-2/5-LOX inhibitors. RSC Medicinal Chemistry. [Link][16]
- Patel, R. B., et al. (2019). Approach for the Synthesis of Potent Antimicrobials Containing Pyrazole, Pyrimidine and Morpholine Analogues. ResearchGate. [Link][22]
- Inotiv. (n.d.). Carrageenan Induced Paw Edema (Rat, Mouse). Inotiv. [Link][15]
- Horton, T. (n.d.). MTT Cell Assay Protocol. Texas Children's Hospital. [Link][13]

© 2026 BenchChem. All rights reserved.

- Abu-Surrah, A. S., et al. (2013). Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay. Journal of Visualized Experiments. [Link][1]
- Gomaa, A. M. (2019). Synthesis and Antimicrobial Activity of Novel Pyrazole Derivatives. Journal of Heterocyclic Chemistry. [Link][23]
- Altıntop, M. D., et al. (2020). Antimicrobial Activities of Some Pyrazoline and Hydrazone Derivatives. Marmara Pharmaceutical Journal. [Link][21]
- Malik, A., et al. (2014). Anti-Inflammatory Activity of Lactobacillus on Carrageenan-Induced Paw Edema in Male Wistar Rats. The Scientific World Journal. [Link][2]
- Nabavi, S. F., et al. (2012). A study of the mechanisms underlying the anti-inflammatory effect of ellagic acid in carrageenan-induced paw edema in rats. European Journal of Pharmacology. [Link][4]
- El-Sayed, N. N. E., et al. (2024). Pyrazoline derivatives and their docking interactions with COX-2. ResearchGate. [Link][17]
- Al-Swayeh, O. A., et al. (2014). A Novel COX-2 Inhibitor Pyrazole Derivative Proven Effective as an Anti-Inflammatory and Analgesic Drug. Basic & Clinical Pharmacology & Toxicology. [Link]
- Kumar, D., et al. (2016). Synthesis, anti-inflammatory, analgesic, COX1/2-inhibitory activity, and molecular docking studies of hybrid pyrazole analogues. International Journal of Nanomedicine. [Link][18]
- Zhang, M., et al. (2023). Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. International Journal of Molecular Sciences. [Link][5]
- Creative Biolabs. (n.d.). Carrageenan induced Paw Edema Model. Creative Biolabs. [Link][19]
- Zhang, M., et al. (2023). Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents. PubMed. [Link][3]

© 2026 BenchChem. All rights reserved.

- El-Metwally, A. M. (2019). Design, Synthesis, and Antimicrobial Evaluation of Novel Pyrazoles and Pyrazolyl 1,3,4-Thiadiazine Derivatives. Molecules. [Link][24]
- Kumar, S., et al. (2014). Evaluation of Carrageenan induced anti-inflammatory activity of ethanolic extract of bark of Ficus virens Linn. in swiss albino mice. The Journal of Phytopharmacology. [Link][20]
- Shitole, N.V., et al. (2021). Synthesis and antimicrobial activity of novel pyrazoline derivatives. Informatics Matters. [Link][26]
- El-Sayed, N. N. E., et al. (2024). New pyrazole–pyridazine hybrids as selective COX-2 inhibitors. RSC Medicinal Chemistry. [Link]
- Apaydın, S., et al. (2022). Pyrazoline Hybrids as Promising Anticancer Agents: An Up-to-Date Overview. Molecules. [Link][7]
- Ray, S., et al. (2022). Synthetic Strategies of Pyrazoline Derivatives for the Development of New Anticancer Agents: Recent Updates. ResearchGate. [Link]
- Radi, S., et al. (2017). Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review. Molecules. [Link][27]
- Al-Ostath, O. A., et al. (2024). Synthesis of novel mono- and bis-pyrazolylthiazole derivatives as anti-liver cancer agents through EGFR/HER2 target inhibition. Scientific Reports. [Link]
- Li, Y., et al. (2017). Synthesis and Evaluation of New Pyrazoline Derivatives as Potential Anticancer Agents in HepG-2 Cell Line. Molecules. [Link][28]
- Manivel, P., et al. (2025). Pyrazole Containing Morpholine Moiety Compound: Bridging Experiment and Theoretical Investigation through Spectroscopy and Quantum Methods with Special Reference to NLO and Molecular Docking Insights. ResearchGate. [Link][29]
- Fakhry, M. M., et al. (2023). New Thiazolyl-Pyrazoline Derivatives as Potential Dual EGFR/HER2 Inhibitors: Design, Synthesis, Anticancer Activity Evaluation and In Silico Study. PubMed. [Link][12]

© 2026 BenchChem. All rights reserved.

- Sharma, A., et al. (2024). Pyrazole, Pyrazoline, and Fused Pyrazole Derivatives: New Horizons in EGFR-Targeted Anticancer Agents. Archiv der Pharmazie. [Link][6]
- The Organic Chemistry Tutor. (2019). Synthesis of Pyrazoles. YouTube. [Link]
- Patel, D. R., et al. (2024). Pyrazoline Derivatives as EGFR Inhibitor: Mini Review. Research Journal of Pharmacy and Technology. [Link]
- Fakhry, M. M., et al. (2023). Pyrazoline Derivatives as EGFR Inhibitor: Mini Review. ResearchGate. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Anticancer Metal Complexes: Synthesis and Cytotoxicity Evaluation by the MTT Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Anti-Inflammatory Activity of Lactobacillus on Carrageenan-Induced Paw Edema in Male Wistar Rats - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A study of the mechanisms underlying the anti-inflammatory effect of ellagic acid in carrageenan-induced paw edema in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Recent Advances in the Development of Pyrazole Derivatives as Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Pyrazole, Pyrazoline, and Fused Pyrazole Derivatives: New Horizons in EGFR-Targeted Anticancer Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. mdpi.com [mdpi.com]
- 8. Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468 - PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]

© 2026 BenchChem. All rights reserved.

- 10. Synthesis and apoptotic activity of new pyrazole derivatives in cancer cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Pyrazole Derivatives Induce Apoptosis via ROS Generation in the Triple Negative Breast Cancer Cells, MDA-MB-468 [journal.waocp.org]
- 12. New Thiazolyl-Pyrazoline Derivatives as Potential Dual EGFR/HER2 Inhibitors: Design, Synthesis, Anticancer Activity Evaluation and In Silico Study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. texaschildrens.org [texaschildrens.org]
- 14. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 15. inotiv.com [inotiv.com]
- 16. Towards safer anti-inflammatory therapy: synthesis of new thymol–pyrazole hybrids as dual COX-2/5-LOX inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Synthesis, anti-inflammatory, analgesic, COX1/2-inhibitory activity, and molecular docking studies of hybrid pyrazole analogues - PMC [pmc.ncbi.nlm.nih.gov]
- 19. Carrageenan induced Paw Edema Modeling & Pharmacodynamics Service - Creative Biolabs [creative-biolabs.com]
- 20. phytopharmajournal.com [phytopharmajournal.com]
- 21. Antimicrobial Activities of Some Pyrazoline and Hydrazone Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 22. researchgate.net [researchgate.net]
- 23. Synthesis and Antimicrobial Activity of Novel Pyrazole Derivatives – Oriental Journal of Chemistry [orientjchem.org]
- 24. Design, Synthesis, and Antimicrobial Evaluation of Novel Pyrazoles and Pyrazolyl 1,3,4-Thiadiazine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 25. A Novel Pyrazole Exhibits Potent Anticancer Cytotoxicity via Apoptosis, Cell Cycle Arrest, and the Inhibition of Tubulin Polymerization in Triple-Negative Breast Cancer Cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. wisdomlib.org [wisdomlib.org]
- 27. Synthesis and Pharmacological Activities of Pyrazole Derivatives: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 28. Synthesis and Evaluation of New Pyrazoline Derivatives as Potential Anticancer Agents in HepG-2 Cell Line - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 29. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [biological activity of pyrazole-morpholine compounds]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1523918/docs#biological-activity-of-pyrazole-morpholine-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check